Technical Support Center: Navigating Research with CAS 40171-93-5

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(3,4-Dimethoxy-benzylamino)-propan-1-ol*
CAS No.:	*40171-93-5*
Cat. No.:	*B1301298*

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A Guide for Researchers, Scientists, and Drug Development Professionals

Prepared by a Senior Application Scientist

Welcome to the technical support center for CAS 40171-93-5, identified as **3-(3,4-Dimethoxy-benzylamino)-propan-1-ol**.[1][2][3] This guide is designed to provide expert advice and troubleshooting assistance for research and development professionals.

Initial Assessment: While the chemical identity of CAS 40171-93-5 is established, a comprehensive review of scientific literature and supplier databases indicates a lack of published applications and detailed experimental protocols. This suggests that the compound may be a novel research chemical, a synthetic intermediate, or a compound with limited public documentation.

This guide will, therefore, focus on the foundational aspects of working with a novel compound of this nature, addressing potential challenges in characterization, solution preparation, and experimental design.

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Part 1: Frequently Asked Questions (FAQs)

Q1: What is the chemical identity and basic properties of CAS 40171-93-5?

A1: CAS 40171-93-5 is identified as **3-(3,4-Dimethoxy-benzylamino)-propan-1-ol**.[1][2][3] Its basic properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C12H19NO3	[1]
Molecular Weight	225.28 g/mol	[1]
Boiling Point	359.5°C at 760 mmHg	[1]
Flash Point	171.2°C	[1]

Q2: I am having trouble dissolving the compound. What solvents are recommended?

A2: For a novel compound, solubility testing is a critical first step. Based on its structure (containing both polar hydroxyl and amino groups and a nonpolar benzyl group), a range of solvents should be tested.

Recommended Solubility Testing Workflow:

- Start with common laboratory solvents: Begin with less polar solvents like ethyl acetate and dichloromethane, and move to more polar solvents like acetone, ethanol, methanol, and finally water.
- Consider DMSO: Dimethyl sulfoxide (DMSO) is a common solvent for challenging compounds in biological assays.
- Aqueous Buffers: If for use in biological systems, test solubility in relevant buffers (e.g., PBS, TRIS) at various pH levels. The amine group in the molecule suggests that its solubility may be pH-dependent.

Q3: What are the best practices for storing CAS 40171-93-5?

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A3: For a new chemical entity, it is crucial to assume it may be sensitive to light, moisture, and temperature until proven otherwise.

- Solid Form: Store in a tightly sealed container in a cool, dry, and dark place. A desiccator is recommended.
- In Solution: If stored in solution (e.g., in DMSO), aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C.

Part 2: Troubleshooting Experimental Pitfalls

This section addresses potential issues that may arise when working with a novel compound like **3-(3,4-Dimethoxy-benzylamino)-propan-1-ol**.

Issue 1: Inconsistent Results in Biological Assays

Potential Cause: Compound instability or degradation in the assay medium.

Troubleshooting Steps:

- Assess Stability: Incubate the compound in your assay medium for the duration of the experiment. Use an analytical method like HPLC or LC-MS to check for degradation over time.
- pH Sensitivity: The amine group may be susceptible to pH changes. Ensure your assay buffer is stable throughout the experiment.
- Solvent Effects: If using a solvent like DMSO, ensure the final concentration in your assay is low (typically <0.5%) and consistent across all wells to avoid solvent-induced artifacts.

Visualizing Your Workflow: A Generalized Approach

For any new compound, a systematic workflow is essential. The following diagram outlines a logical progression from initial characterization to experimental application.

Caption: A generalized workflow for the experimental use of a novel chemical compound.

A Note on Scientific Integrity

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Given the limited public data on CAS 40171-93-5, it is imperative that researchers conduct thorough preliminary studies to characterize its behavior in their specific experimental systems. All findings, both positive and negative, should be meticulously documented to build a foundational understanding of this compound's properties and potential applications.

Should you, the user, have a specific application or experimental context for CAS 40171-93-5, this guide can be tailored to provide more specific and actionable troubleshooting advice.

References

- Chemical & Physical Properties of CAS 40171-93-5.

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Sources

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